

Application Notes and Protocols: Mesoxalic Acid in Polymer Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mesoxalic acid

Cat. No.: B1676314

[Get Quote](#)

Introduction

Mesoxalic acid, also known as oxomalonic acid or ketomalonic acid, is a dicarboxylic acid containing a central ketone group.^{[1][2]} Its chemical formula is $C_3H_2O_5$.^{[1][2]} In aqueous solutions, **mesoxalic acid** readily forms a hydrate, dihydroxymalonic acid.^{[1][2]} While structurally related to dicarboxylic acids that are commonly used in polymer synthesis and crosslinking, such as oxalic acid, the direct application of **mesoxalic acid** in these fields is less documented. These notes provide an overview of the known applications of **mesoxalic acid** in polymer synthesis, with a focus on coordination polymers, and discuss its potential, though not widely reported, role as a crosslinking agent.

I. Application in Polymer Synthesis: Coordination Polymers

Mesoxalic acid, in its deprotonated form (mesoxalate), can act as a ligand to coordinate with metal ions, forming coordination polymers. These materials are characterized by repeating coordination entities extending in one, two, or three dimensions.

Synthesis of a 1D Cobalt(II) Mesoxalate Coordination Polymer

A documented example of a polymer synthesized using a mesoxalate ligand is a one-dimensional (1D) coordination polymer with cobalt(II).^[1]

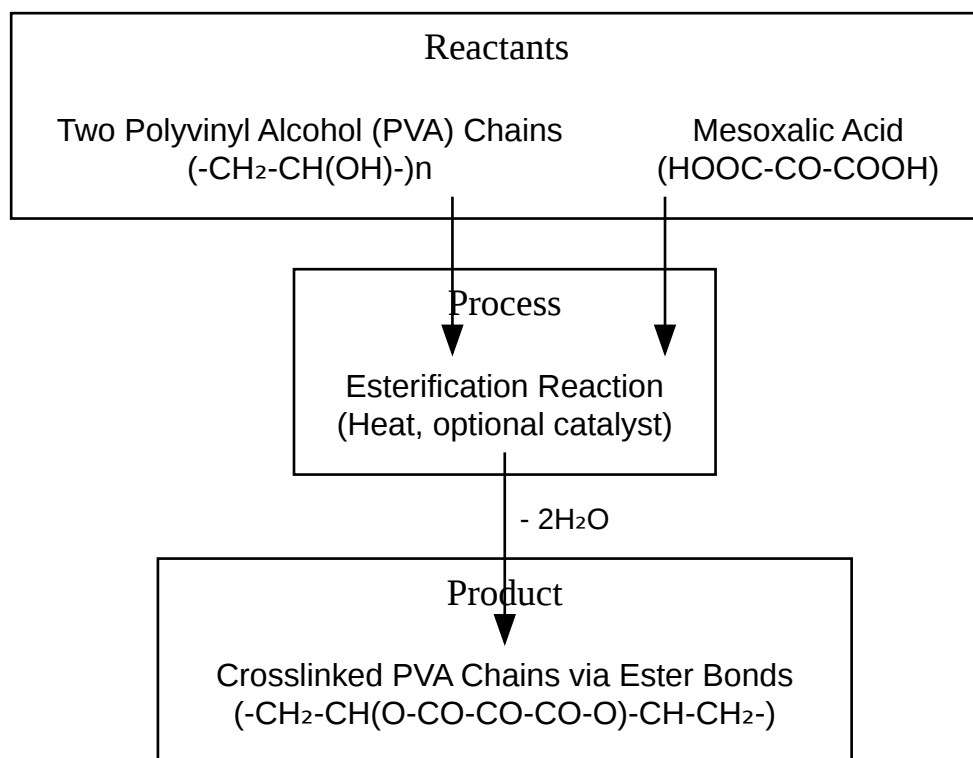
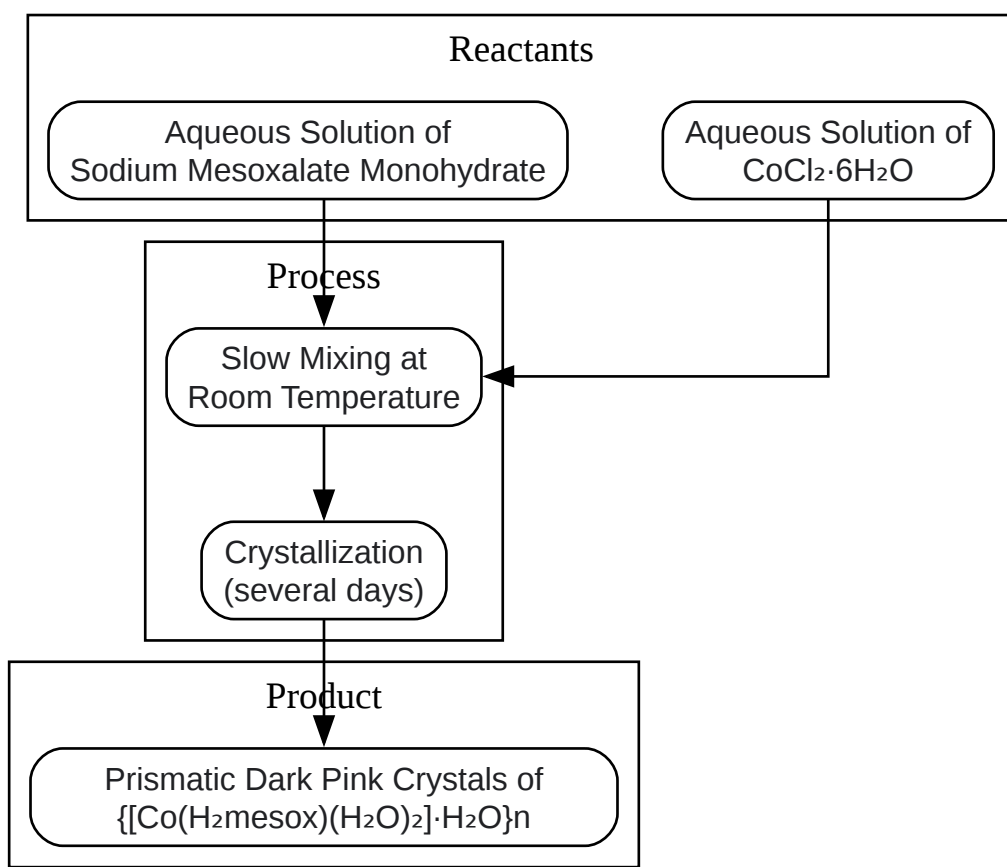
Experimental Protocol: Synthesis of $\{[\text{Co}(\text{H}_2\text{mesox})(\text{H}_2\text{O})_2]\cdot\text{H}_2\text{O}\}_n$ ^[1]

- Materials:
 - Sodium mesoxalate monohydrate
 - Cobalt(II) chloride hexahydrate ($\text{CoCl}_2\cdot 6\text{H}_2\text{O}$)
 - Distilled water
- Procedure:
 - Prepare an aqueous solution of sodium mesoxalate monohydrate.
 - Prepare an aqueous solution of $\text{CoCl}_2\cdot 6\text{H}_2\text{O}$.
 - Slowly mix the two solutions at room temperature.
 - Allow the resulting solution to stand undisturbed.
 - Prismatic dark pink crystals of $\{[\text{Co}(\text{H}_2\text{mesox})(\text{H}_2\text{O})_2]\cdot\text{H}_2\text{O}\}_n$ will form after a few days.
 - Collect the crystals by filtration.

Data Presentation: Crystallographic Data for $\{[\text{Co}(\text{H}_2\text{mesox})(\text{H}_2\text{O})_2]\cdot\text{H}_2\text{O}\}_n$

Parameter	Value
Chemical Formula	C ₃ H ₇ CoO ₈
Formula Weight	246.02 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /n
a (Å)	6.983(3)
b (Å)	11.234(5)
c (Å)	9.697(4)
β (°)	98.66(3)
Volume (Å ³)	752.1(6)
Z	4
Density (calculated)	2.172 g/cm ³

Visualization of the Synthesis Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ic.unicamp.br [ic.unicamp.br]
- 2. Mesoxalic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Mesoxalic Acid in Polymer Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676314#application-of-mesoxalic-acid-in-polymer-synthesis-and-crosslinking]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com